

Personal protective equipment for handling 2-(methylamino)-N-propylacetamide

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Compound of Interest

Compound Name: 2-(methylamino)-N-propylacetamide

Cat. No.: B2394039

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Essential Safety and Handling Guide for 2-(methylamino)-N-propylacetamide

For researchers, scientists, and drug development professionals, ensuring safe handling of laboratory chemicals is paramount. This guide provides essential safety, operational, and disposal information for **2-(methylamino)-N-propylacetamide** (CAS Number: 901273-19-6).

Chemical and Physical Properties

Property	Value
Molecular Formula	C6H14N2O
Molecular Weight	130.19 g/mol
Predicted Boiling Point	256.2 ± 23.0 °C
Predicted Density	0.914 ± 0.06 g/cm3

Note: Physical properties are predicted and should be used as an estimate.

Hazard Identification and Personal Protective Equipment (PPE)

While a specific Safety Data Sheet (SDS) for **2-(methylamino)-N-propylacetamide** is not readily available, information from chemically related amide compounds and available hazard data indicate that it should be handled with care. The compound is classified as an irritant.[\[1\]](#)

GHS Hazard Statements:[\[1\]](#)

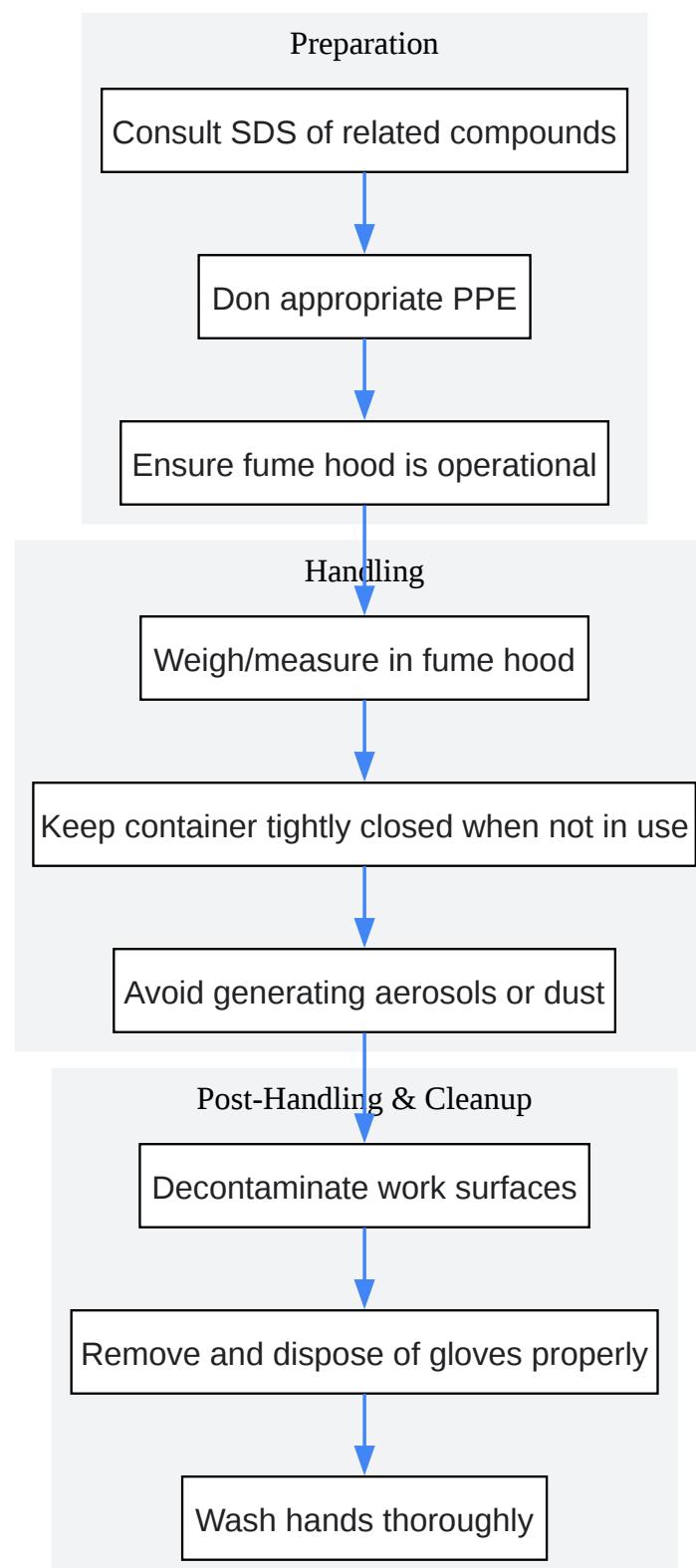
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Based on these hazards, the following personal protective equipment is mandatory when handling this substance.

PPE Category	Recommended Equipment	Specifications
Eye and Face Protection	Safety glasses with side shields or chemical splash goggles. A face shield may be necessary for larger quantities or when there is a splash hazard.	Must meet OSHA's 29 CFR 1910.133 or European Standard EN166 standards. [2]
Hand Protection	Chemical-resistant gloves.	Nitrile or neoprene gloves are generally recommended for handling amide compounds. Always inspect gloves for integrity before use. [3]
Body Protection	Laboratory coat.	A standard lab coat should be worn to prevent skin contact. [2] For significant exposure risk, chemically resistant aprons or coveralls may be appropriate.
Respiratory Protection	Use in a well-ventilated area, such as a fume hood.	If ventilation is inadequate or for operations that may generate aerosols, a NIOSH-approved respirator may be required.

Operational Plan: Step-by-Step Handling Protocol

A systematic approach is crucial for minimizing exposure and ensuring safety during the handling of **2-(methylamino)-N-propylacetamide**.

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References

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